

In-Depth Technical Guide: Solubility and Applications of Methyl 3-Bromopropanoate

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Compound of Interest

Compound Name: *Br-C3-methyl ester*

Cat. No.: *B1585468*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of methyl 3-bromopropanoate (**Br-C3-methyl ester**), a versatile reagent in organic synthesis. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility, inferred solubility from reaction conditions, and provides a general methodology for its experimental determination.

Core Concepts: Understanding Solubility

Solubility is a fundamental physical property defined as the maximum concentration of a solute that can dissolve in a solvent to form a stable, homogeneous solution at a given temperature and pressure.^{[1][2]} For a liquid solute like methyl 3-bromopropanoate, miscibility, the ability of two liquids to mix in all proportions, is a key consideration. The principle of "like dissolves like" is a crucial guiding concept, suggesting that polar solutes tend to dissolve in polar solvents and non-polar solutes in non-polar solvents.^[3]

Physicochemical Properties of Methyl 3-Bromopropanoate

A thorough understanding of the physicochemical properties of methyl 3-bromopropanoate is essential for its application in research and development.

Property	Value	Reference
Molecular Formula	C ₄ H ₇ BrO ₂	[4]
Molecular Weight	167.00 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[6]
Density	1.53 g/mL at 25 °C	[6]
Boiling Point	64-66 °C at 18 mmHg	[6]
Refractive Index	n _{20/D} 1.458	[6]
Water Solubility	Immiscible/Limited solubility	[4][6]

Solubility Profile in Organic Solvents

While specific quantitative data is scarce, qualitative information and solvent use in synthesis provide strong indicators of methyl 3-bromopropanoate's solubility. It is generally described as being soluble in organic solvents.[4]

Solvent Class	Specific Solvent	Solubility Indication	Rationale/Source
Alcohols	Methanol, Ethanol	Soluble	Used as a reaction solvent in its preparation, indicating miscibility.[7][8]
Ethers	Diethyl ether	Soluble	Utilized as a solvent for reactions involving methyl 3-bromopropanoate.[8]
Ketones	Acetone	Soluble	Employed as a solvent in the synthesis of related compounds.[9]
Halogenated Solvents	Dichloromethane	Likely Soluble	General solubility in organic solvents suggests compatibility.
Aprotic Polar Solvents	DMF, DMSO	Likely Soluble	The polar nature of the ester and C-Br bonds suggests potential solubility.
Non-polar Solvents	Hexane, Toluene	Likely Soluble	The alkyl chain provides some non-polar character. Used for washing in its synthesis, suggesting it is a solvent for the product.[9]

Experimental Protocol for Solubility Determination

To obtain precise solubility data, a standardized experimental protocol is necessary. The following is a general method for determining the solubility of a liquid solute, like methyl 3-

bromopropanoate, in an organic solvent.

Objective: To determine the concentration of methyl 3-bromopropanoate in a saturated solution of a given organic solvent at a specific temperature.

Materials:

- Methyl 3-bromopropanoate (high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Volumetric flasks and pipettes
- Gas chromatograph (GC) with a suitable column and detector (e.g., FID) or other suitable analytical instrument (e.g., HPLC, NMR)
- Syringes and filters (e.g., 0.22 μm PTFE)

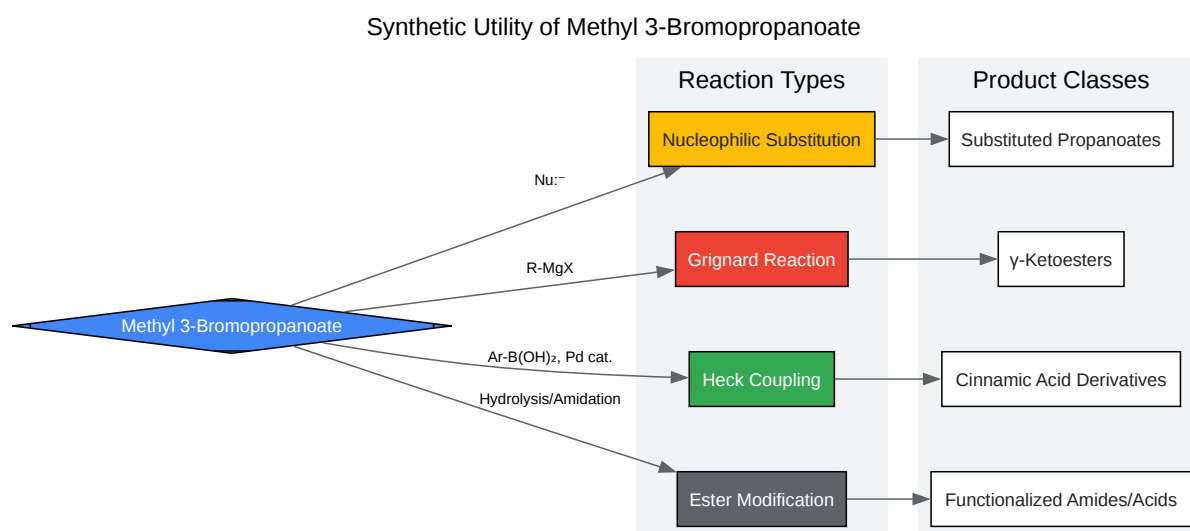
Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of methyl 3-bromopropanoate of known concentrations in the chosen solvent. These will be used to create a calibration curve.
- Equilibration:
 - Add an excess amount of methyl 3-bromopropanoate to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial). The presence of a distinct second phase of the solute is crucial to ensure saturation.
 - Place the container in a temperature-controlled shaker or water bath set to the desired temperature.

- Agitate the mixture for a sufficient period to reach equilibrium. This can range from several hours to days, and the optimal time should be determined by analyzing samples at different time points until the concentration of the solute in the solvent phase remains constant.
- Sample Collection and Preparation:
 - Once equilibrium is reached, cease agitation and allow the phases to separate.
 - Carefully withdraw an aliquot of the saturated solvent phase using a syringe. It is critical to avoid drawing any of the undissolved solute.
 - Filter the aliquot through a syringe filter to remove any micro-droplets of the undissolved solute.
 - Accurately dilute the filtered sample with the solvent to a concentration that falls within the range of the calibration curve.
- Analysis:
 - Analyze the prepared sample using a calibrated analytical instrument (e.g., GC).
 - Determine the concentration of methyl 3-bromopropanoate in the diluted sample by comparing its response to the calibration curve.
- Calculation:
 - Calculate the concentration of the solute in the original saturated solution, taking into account the dilution factor. The solubility is typically expressed in units such as g/100 mL, mol/L, or as a weight/weight percentage.

Visualization of Synthetic Applications

Methyl 3-bromopropanoate is a valuable building block in organic synthesis due to its bifunctional nature, containing both an electrophilic carbon attached to the bromine and an ester group. This allows for a variety of chemical transformations.



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Caption: Synthetic pathways originating from methyl 3-bromopropionate.

This diagram illustrates how methyl 3-bromopropionate serves as a precursor to a variety of compound classes through different reaction types, highlighting its versatility in synthetic chemistry.

Conclusion

Methyl 3-bromopropionate is a readily available chemical intermediate with broad utility in organic synthesis. Its solubility in a wide range of common organic solvents makes it a convenient substrate for various chemical transformations. While precise quantitative solubility data remains to be extensively documented, its miscibility with polar and non-polar organic solvents can be inferred from its use in synthetic procedures. The provided general protocol for solubility determination offers a framework for researchers to quantify this important parameter

for their specific applications. The continued exploration of its reactivity will undoubtedly lead to novel applications in drug discovery and materials science.

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